

An In-depth Technical Guide to the Solubility of 4-Bromo-N-methylbenzamide

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Compound of Interest

Compound Name: 4-Bromo-n-methylbenzamide

Cat. No.: B1585493

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of the solubility characteristics of **4-Bromo-N-methylbenzamide**. As specific quantitative solubility data for this compound is not extensively available in published literature, this document focuses on the foundational principles governing its solubility and provides detailed, standardized experimental protocols for its determination. This allows researchers to generate reliable and reproducible solubility data for their specific applications.

Theoretical Framework for Solubility

The solubility of a solid organic compound like **4-Bromo-N-methylbenzamide** is primarily governed by the principle of "like dissolves like." This principle states that polar solutes tend to dissolve in polar solvents, while non-polar solutes are more soluble in non-polar solvents. The molecular structure of **4-Bromo-N-methylbenzamide**, which includes a brominated benzene ring and an N-methylamide functional group, indicates a degree of polarity. The amide group, in particular, can participate in hydrogen bonding, which can significantly influence its interaction with protic and aprotic polar solvents.

Key factors influencing the solubility of **4-Bromo-N-methylbenzamide** include:

- **Solute-Solvent Interactions:** The solubility is dependent on the balance of intermolecular forces between the solute-solute, solvent-solvent, and solute-solvent molecules. For dissolution to occur, the energy required to break the solute-solute and solvent-solvent

interactions must be overcome by the energy released from the formation of solute-solvent interactions.

- **Temperature:** The solubility of most solid compounds in liquid solvents increases with temperature.
- **Solvent Polarity:** To establish a comprehensive solubility profile, it is essential to test a range of solvents with varying polarities.

Based on its structure, the following solubility profile can be predicted:

- **Polar Aprotic Solvents** (e.g., DMSO, DMF): High solubility is anticipated due to the ability of these solvents to effectively solvate the polar amide group.
- **Polar Protic Solvents** (e.g., Methanol, Ethanol): Moderate to good solubility is expected, as these solvents can act as both hydrogen bond donors and acceptors, interacting favorably with the amide functional group. A related compound, 4-Bromo-2-fluoro-N-methylbenzamide, is noted to be slightly soluble in Chloroform and Methanol.^[1]
- **Non-Polar Solvents** (e.g., Hexane, Toluene): Low solubility is predicted due to the significant polarity of the amide group and the overall molecular structure.
- **Aqueous Solubility:** Limited solubility in water is expected due to the hydrophobic nature of the brominated benzene ring.

Data Presentation: A Template for Experimental Results

As specific quantitative data is not readily available, the following table is provided as a template for organizing and presenting experimentally determined solubility data for **4-Bromo-N-methylbenzamide**. Researchers can use this structure to build a comprehensive solubility profile.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Observations
Water	25		
Methanol	25		
Ethanol	25		
Acetone	25		
Dichloromethane	25		
Chloroform	25		
Ethyl Acetate	25		
Toluene	25		
Hexane	25		
Dimethyl Sulfoxide (DMSO)	25		
Dimethylformamide (DMF)	25		

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of **4-Bromo-N-methylbenzamide**.

3.1. Qualitative Solubility Assessment

This method provides a rapid initial screening of solubility in various solvents.

Materials:

- **4-Bromo-N-methylbenzamide**
- A selection of solvents (e.g., water, 5% NaOH, 5% NaHCO₃, 5% HCl, concentrated H₂SO₄, organic solvents)

- Small test tubes
- Spatula
- Vortex mixer

Procedure:

- Place approximately 25 mg of **4-Bromo-N-methylbenzamide** into a small test tube.[\[2\]](#)
- Add 0.75 mL of the selected solvent in small portions.[\[2\]](#)
- After each addition, shake the test tube vigorously for 60 seconds.[\[2\]](#)[\[3\]](#)
- Observe whether the compound dissolves completely (soluble), partially (partially soluble), or not at all (insoluble).[\[3\]](#)
- For aqueous solutions, the pH can be tested with litmus paper to identify acidic or basic properties.[\[4\]](#)[\[5\]](#)

3.2. Quantitative Solubility Determination (Shake-Flask Method)

This method provides a precise measurement of solubility at a given temperature.

Materials:

- **4-Bromo-N-methylbenzamide**
- Selected solvents
- Vials with screw caps
- Constant temperature bath or shaker
- Syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed evaporation dishes or vials
- Analytical balance

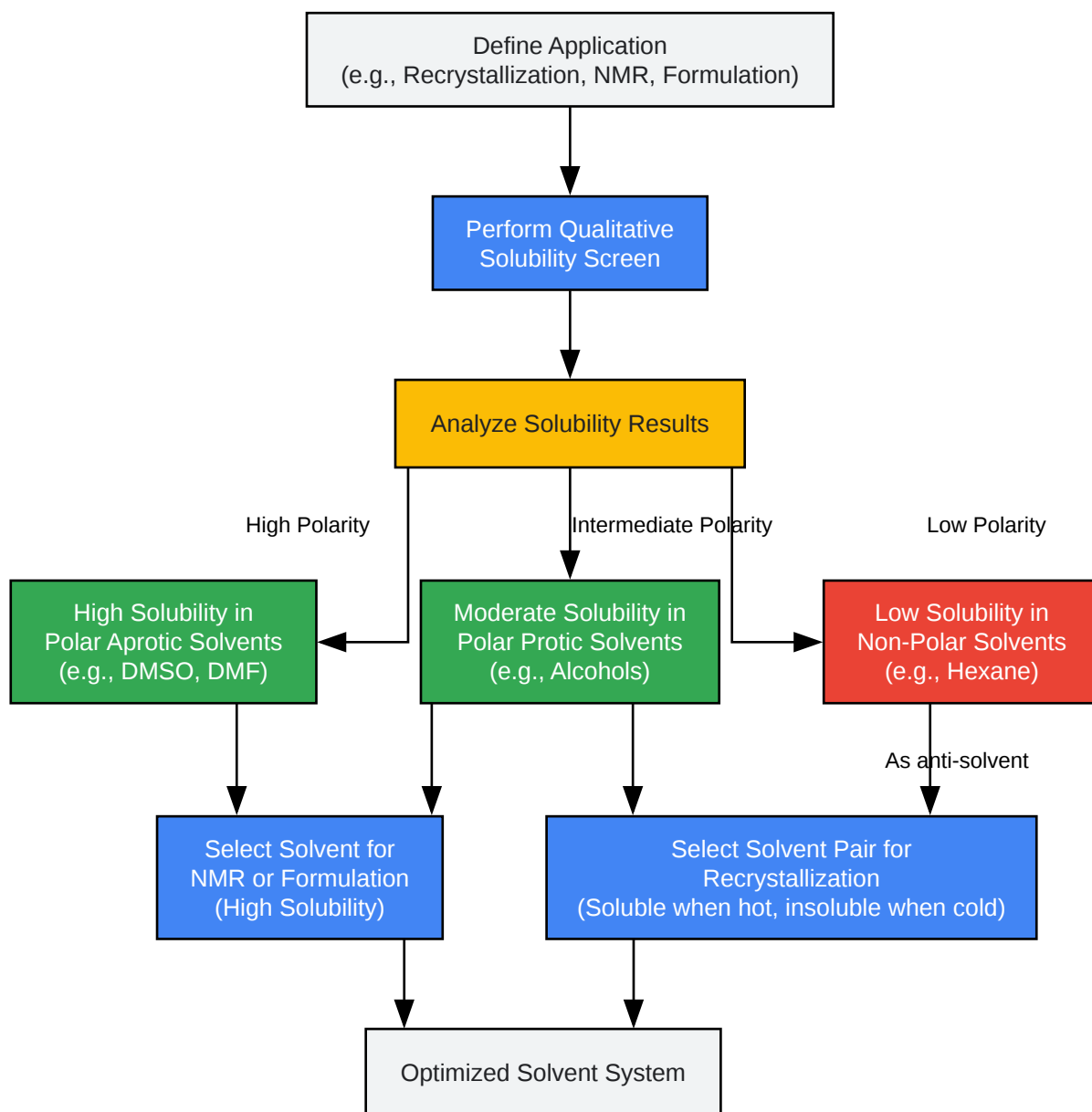
- Vortex mixer
- Oven or vacuum oven

Procedure:

- **Preparation of Saturated Solution:** Add an excess amount of **4-Bromo-N-methylbenzamide** to a vial containing a known volume (e.g., 5 mL) of the chosen solvent. The presence of undissolved solid is crucial to ensure saturation. Seal the vial tightly to prevent solvent evaporation.
- **Equilibration:** Place the vial in a constant temperature bath or a shaker set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (e.g., 24 hours) to ensure that the solution is saturated.
- **Sample Collection and Filtration:** After equilibration, allow the undissolved solid to settle. Carefully draw a known volume of the supernatant into a syringe and attach a syringe filter. Filter the solution into a pre-weighed evaporation dish to remove any undissolved solid. Record the exact volume of the filtered solution.
- **Solvent Evaporation and Mass Determination:** Place the evaporation dish in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Once the solvent has completely evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption. Weigh the dish containing the dried solute on an analytical balance.
- **Calculation of Solubility:** Subtract the initial weight of the empty dish from the final weight to determine the mass of the dissolved **4-Bromo-N-methylbenzamide**. Calculate the solubility in g/100 mL or other desired units.

Visualization of Solvent Selection Workflow

The following diagram illustrates a logical workflow for selecting an appropriate solvent system for **4-Bromo-N-methylbenzamide** based on the desired application, leveraging the principles of solubility.



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Caption: Workflow for Solvent Selection.

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References

- 1. 4-Bromo-2-fluoro-N-methylbenzamide | 749927-69-3 [chemicalbook.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. chem.ws [chem.ws]
- 4. scribd.com [scribd.com]
- 5. www1.udel.edu [www1.udel.edu]
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